

# Physical and chemical properties of 3,5-Dimethoxybenzoic Acid

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## Compound of Interest

Compound Name: 3,5-Dimethoxybenzoic Acid

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## An In-depth Technical Guide to 3,5-Dimethoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,5-Dimethoxybenzoic Acid**. It is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development. This document details the compound's key characteristics, supported by experimental protocols and spectral data analysis. Furthermore, it explores its known chemical reactivity and biological activities, presenting this information through structured data and visual diagrams to facilitate understanding and application in a research and development context.

### Introduction

**3,5-Dimethoxybenzoic acid**, a substituted aromatic carboxylic acid, serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its molecular structure, featuring a benzene ring with two methoxy groups and a carboxylic acid functionality, imparts a unique combination of reactivity and physical properties that make it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.<sup>[2]</sup> This guide aims to provide an in-depth technical summary of its core physical and chemical properties, detailed experimental

methodologies for their determination, and an exploration of its known chemical and biological activities.

## Physical Properties

The physical properties of **3,5-Dimethoxybenzoic Acid** are critical for its handling, formulation, and application in various experimental and industrial settings. A summary of its key physical data is presented in the tables below.

### General and Molecular Properties

Property	Value	Reference
CAS Number	1132-21-4	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub>	[1]
Molecular Weight	182.17 g/mol	[1]
Appearance	White to off-white crystalline powder	[3]
IUPAC Name	3,5-dimethoxybenzoic acid	[1]

### Thermodynamic and Solubility Properties

Property	Value	Reference
Melting Point	182-185 °C	[4]
Boiling Point	275.56 °C (rough estimate)	[5]
pKa	3.96	[5]
Solubility	Insoluble in water; Soluble in ethanol and ether.	[4]

## Chemical Properties and Reactivity

The chemical behavior of **3,5-Dimethoxybenzoic Acid** is dictated by its functional groups: the carboxylic acid and the two methoxy groups on the aromatic ring.

The carboxylic acid group allows for typical reactions such as esterification, amidation, and reduction to the corresponding alcohol. The presence of the electron-donating methoxy groups activates the aromatic ring, though their meta-positioning to each other and the carboxylic acid group influences the regioselectivity of electrophilic aromatic substitution reactions.

Known chemical transformations involving **3,5-Dimethoxybenzoic Acid** include its use as a reactant in the synthesis of 5,7-Dimethoxy-3,4-diphenylisocoumarin and Biotin dimedone. It can also act as a ligand in the formation of lanthanide complexes.

## Spectral Data Analysis

Spectroscopic data is fundamental for the structural confirmation of **3,5-Dimethoxybenzoic Acid**.

### <sup>1</sup>H NMR Spectroscopy

A proton NMR spectrum of **3,5-Dimethoxybenzoic Acid** would exhibit distinct signals corresponding to the aromatic protons and the methoxy group protons. The aromatic protons at positions 2, 4, and 6 would likely appear as distinct signals in the aromatic region of the spectrum, with their chemical shifts influenced by the methoxy and carboxylic acid groups. The six protons of the two equivalent methoxy groups would present as a sharp singlet.

### <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum provides information on the carbon framework of the molecule. Key expected signals would include those for the carboxyl carbon, the aromatic carbons attached to the methoxy groups, the other aromatic carbons, and the methoxy carbons.

### Infrared (IR) Spectroscopy

The IR spectrum of **3,5-Dimethoxybenzoic Acid** is characterized by absorption bands typical of its functional groups. A broad O-H stretch from the carboxylic acid's hydrogen-bonded dimer would be expected in the region of 2500-3300 cm<sup>-1</sup>. A strong C=O stretching vibration for the carboxylic acid would appear around 1700 cm<sup>-1</sup>. C-O stretching vibrations for the methoxy and carboxylic acid groups would be observed in the 1320-1210 cm<sup>-1</sup> region. Aromatic C-H and C=C stretching bands would also be present.[6]

## UV-Vis Spectroscopy

The UV-Vis spectrum in an acidic mobile phase would show absorption maxima characteristic of the substituted benzene chromophore. For comparison, the related 3,5-dihydroxybenzoic acid shows absorption maxima at 208 nm, 250 nm, and 308 nm.<sup>[7]</sup>

## Experimental Protocols

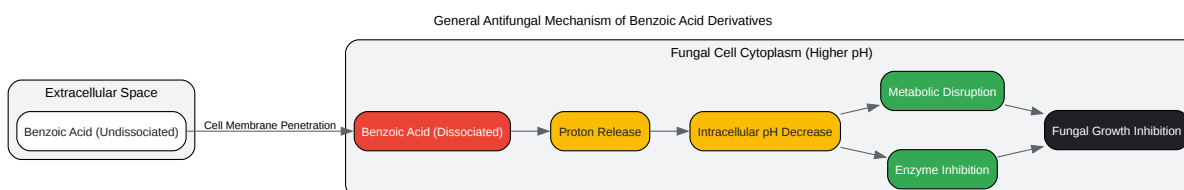
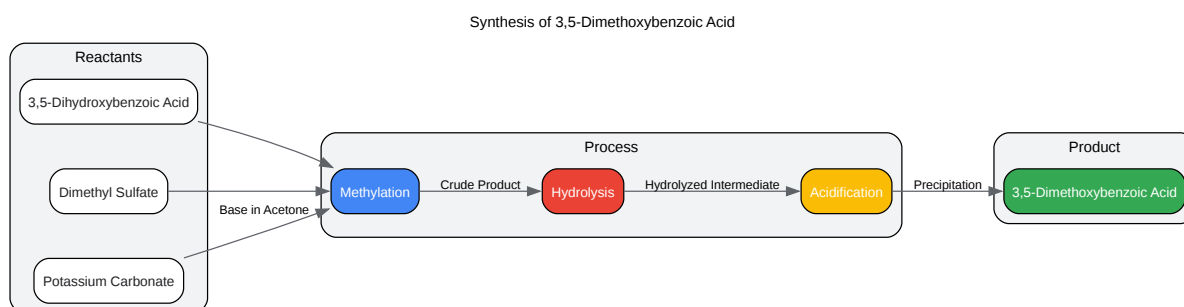
The following sections detail generalized experimental procedures for the determination of key physical properties and a common synthetic route.

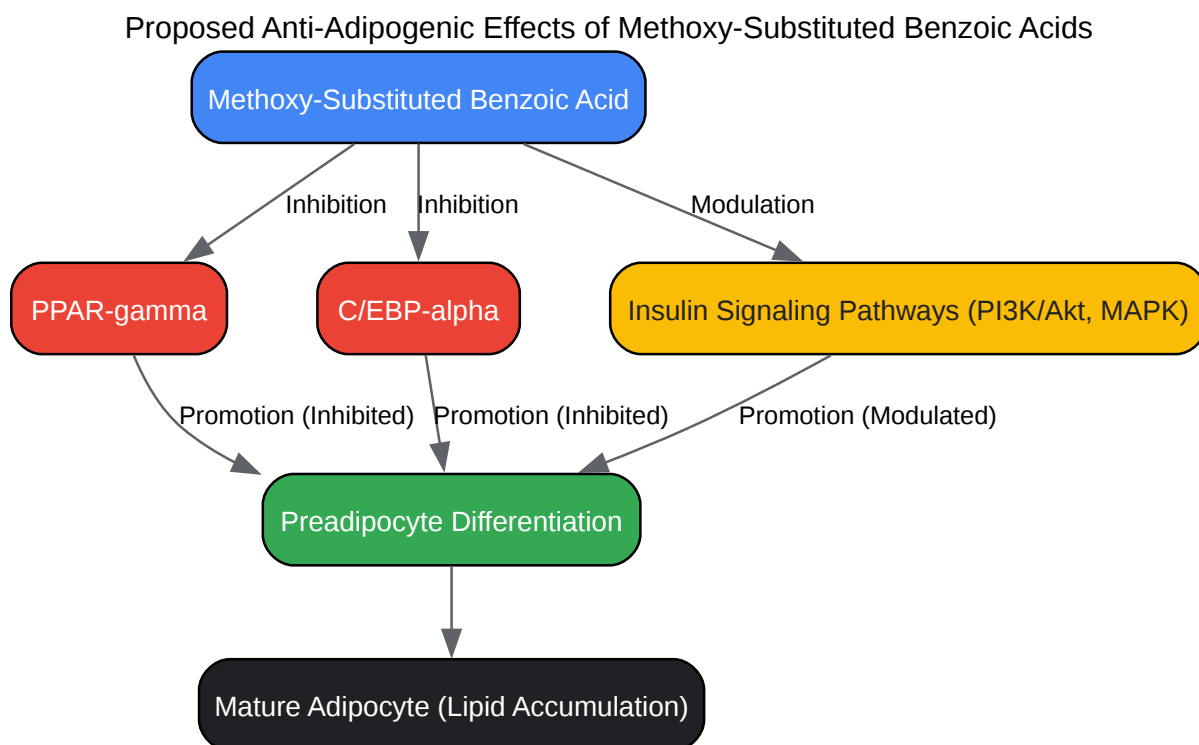
### Synthesis of 3,5-Dimethoxybenzoic Acid

A common laboratory synthesis involves the methylation of 3,5-dihydroxybenzoic acid.

- Materials: 3,5-dihydroxybenzoic acid, acetone, potassium carbonate, dimethyl sulfate, 30% sodium hydroxide solution, concentrated hydrochloric acid.
- Procedure:
  - Dissolve 3,5-dihydroxybenzoic acid in acetone in a round-bottom flask.
  - Add potassium carbonate to the solution at room temperature.
  - Add dimethyl sulfate dropwise to the mixture.
  - Heat the reaction mixture to 55 °C and allow it to reflux overnight.
  - After the reaction is complete, concentrate the mixture under reduced pressure to remove the acetone.
  - Add water to the residue, followed by the addition of 30% sodium hydroxide solution to adjust the pH to 14.
  - Heat the mixture at 75 °C for 4 hours to ensure complete hydrolysis of any ester intermediates.
  - Cool the reaction mixture to room temperature.

- Acidify the solution with concentrated hydrochloric acid to a pH of approximately 6, which will precipitate the product.
- Filter the white solid, wash with water, and dry to obtain **3,5-Dimethoxybenzoic Acid**.





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